

# chemical structure and properties of 2-Hydroxymethyl Olanzapine

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## Compound of Interest

Compound Name: 2-Hydroxymethyl Olanzapine

Cat. No.: B608725

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## An In-depth Technical Guide to 2-Hydroxymethyl Olanzapine

This technical guide provides a comprehensive overview of the chemical structure, properties, synthesis, and analysis of **2-Hydroxymethyl Olanzapine**, a metabolite of the atypical antipsychotic drug Olanzapine. This document is intended for researchers, scientists, and professionals in the field of drug development and pharmacology.

## Chemical Structure and Properties

**2-Hydroxymethyl Olanzapine** is a derivative of Olanzapine where the methyl group at the 2-position of the thieno[2,3-b][1,2]benzodiazepine core has been hydroxylated.

Chemical Structure:

Caption: Chemical structure of **2-Hydroxymethyl Olanzapine**.

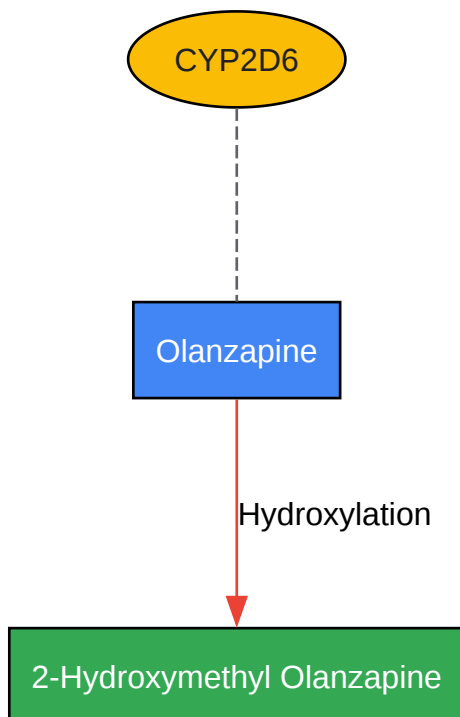
Table 1: Chemical and Physical Properties of **2-Hydroxymethyl Olanzapine**

Property	Value	Source
IUPAC Name	(4-(4-methylpiperazin-1-yl)-10H-benzo[b]thieno[2,3-e][1][3]diazepin-2-yl)methanol	[4]
CAS Number	174756-45-7	[4]
Molecular Formula	C <sub>17</sub> H <sub>20</sub> N <sub>4</sub> OS	[4]
Molecular Weight	328.43 g/mol	[4]
Appearance	Brown Solid	[4]
Melting Point	Data not available	
Boiling Point	Data not available	
Solubility	Data not available	

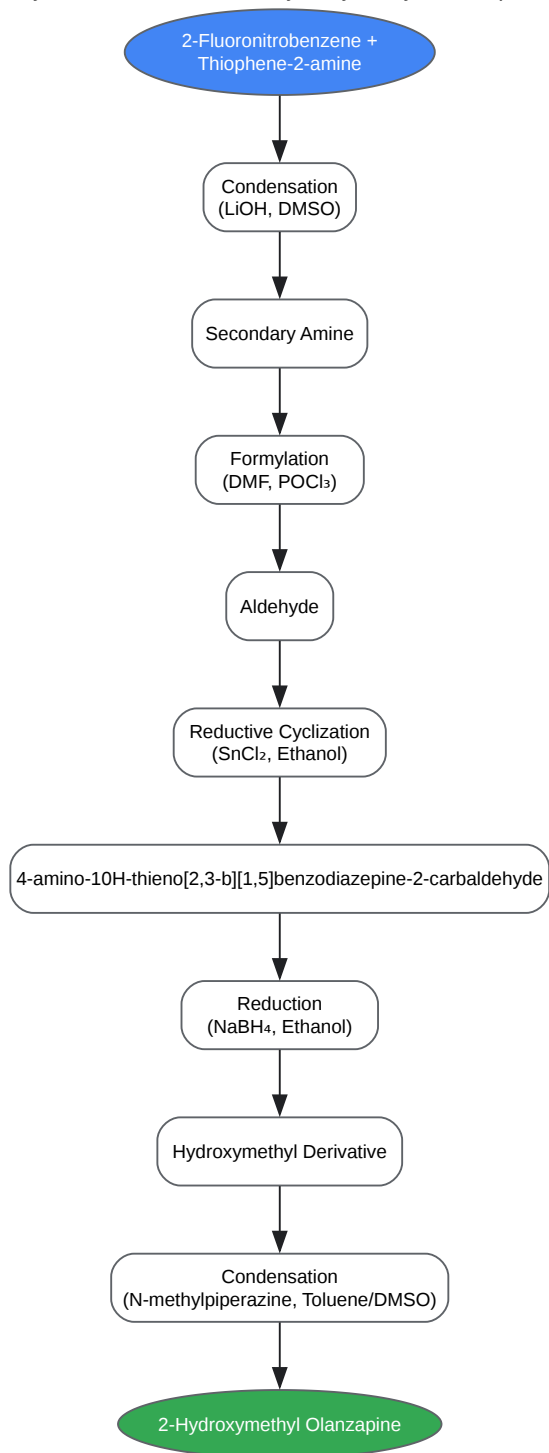
## Metabolism and Pharmacokinetics

**2-Hydroxymethyl Olanzapine** is a minor metabolite of Olanzapine.[5][6] The formation of this metabolite is catalyzed by the cytochrome P450 enzyme CYP2D6.[3][5] It is considered to be a clinically inactive metabolite.[7] In addition to being a metabolite, **2-Hydroxymethyl Olanzapine** has also been identified as a degradation product of Olanzapine in aqueous solutions, a process that appears to be influenced by the presence of oxygen.[8]

## Metabolic Pathway of Olanzapine to 2-Hydroxymethyl Olanzapine



## Synthetic Workflow for 2-Hydroxymethyl Olanzapine

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